

A Technical Guide to the Physical Characteristics of Prednisolone-d8

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Compound of Interest

Compound Name: Prednisolone-d8

Cat. No.: B15144972

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Prednisolone-d8**. The information is curated for researchers, scientists, and professionals in drug development who utilize deuterated standards in their analytical and clinical studies. This document summarizes key quantitative data in structured tables, outlines generalized experimental protocols for characterization, and includes visualizations to illustrate molecular relationships and analytical workflows.

Introduction

Prednisolone-d8 is the deuterated analog of Prednisolone, a potent synthetic glucocorticoid with significant anti-inflammatory and immunosuppressant properties.[1] Deuterium-labeled compounds, such as **Prednisolone-d8**, are crucial as internal standards in quantitative bioanalytical assays, particularly in mass spectrometry-based methods like liquid chromatography-mass spectrometry (LC-MS).[2] The incorporation of deuterium atoms results in a higher mass-to-charge ratio, allowing for clear differentiation from the unlabeled endogenous or administered drug, while maintaining nearly identical physicochemical properties and chromatographic retention times. This ensures accurate and precise quantification in complex biological matrices.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Prednisolone-d8** are summarized below, with a comparison to its non-deuterated counterpart, Prednisolone.

General Properties

Property	Prednisolone-d8	Prednisolone
IUPAC Name	(8S,9S,10R,11S,13S,14S,17R)-2,4,6,6,8,9,12,12-octadeuterio-11,17-dihydroxy-17-(2-hydroxyacetyl)-10,13-dimethyl-11,14,15,16-tetrahydro-7H-cyclopenta[a]phenanthren-3-one[3]	(11 β)-11,17,21-Trihydroxypregna-1,4-diene-3,20-dione[4]
Synonyms	Metacortandralone-d8, Delta F-d8, Hydrocortisone-d8[5][6]	Δ^1 -Cortisol, 1,2-Dehydrocortisol[7]
Appearance	White to Off-White Solid[8]	Crystalline Solid[9]

Molecular and Isotopic Properties

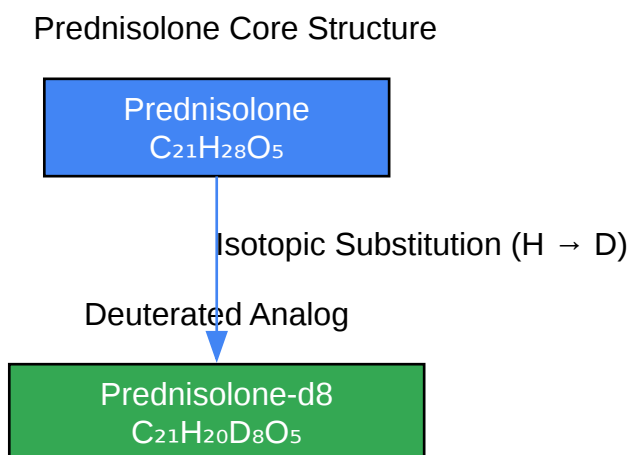
Property	Prednisolone-d8	Prednisolone
Molecular Formula	C ₂₁ H ₂₀ D ₈ O ₅ [5][6][10][11]	C ₂₁ H ₂₈ O ₅ [3][7]
Molecular Weight	368.49 g/mol [5][10][11]	360.44 g/mol [7][12]
Exact Mass	368.24388796 Da[3]	360.193674 Da
Isotopic Purity	Typically ≥ 98 atom % D[13]	Not Applicable

Physicochemical Data

Property	Prednisolone-d8	Prednisolone
Melting Point	209-213°C[8]	Approximately 235°C (with decomposition)[12][14]
Solubility	Soluble in DMSO.[11]	Very slightly soluble in water; soluble in DMSO, ethanol, and dimethylformamide.[9][15]
Storage Temperature	Recommended: -20°C for long-term storage.[10]	Room temperature for stable formulations.[16]

Molecular Structure and Deuteration

The structural relationship between Prednisolone and its deuterated analog is fundamental to its application. The following diagram illustrates this relationship, highlighting the positions of deuterium substitution.



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Prednisolone and its deuterated analog.

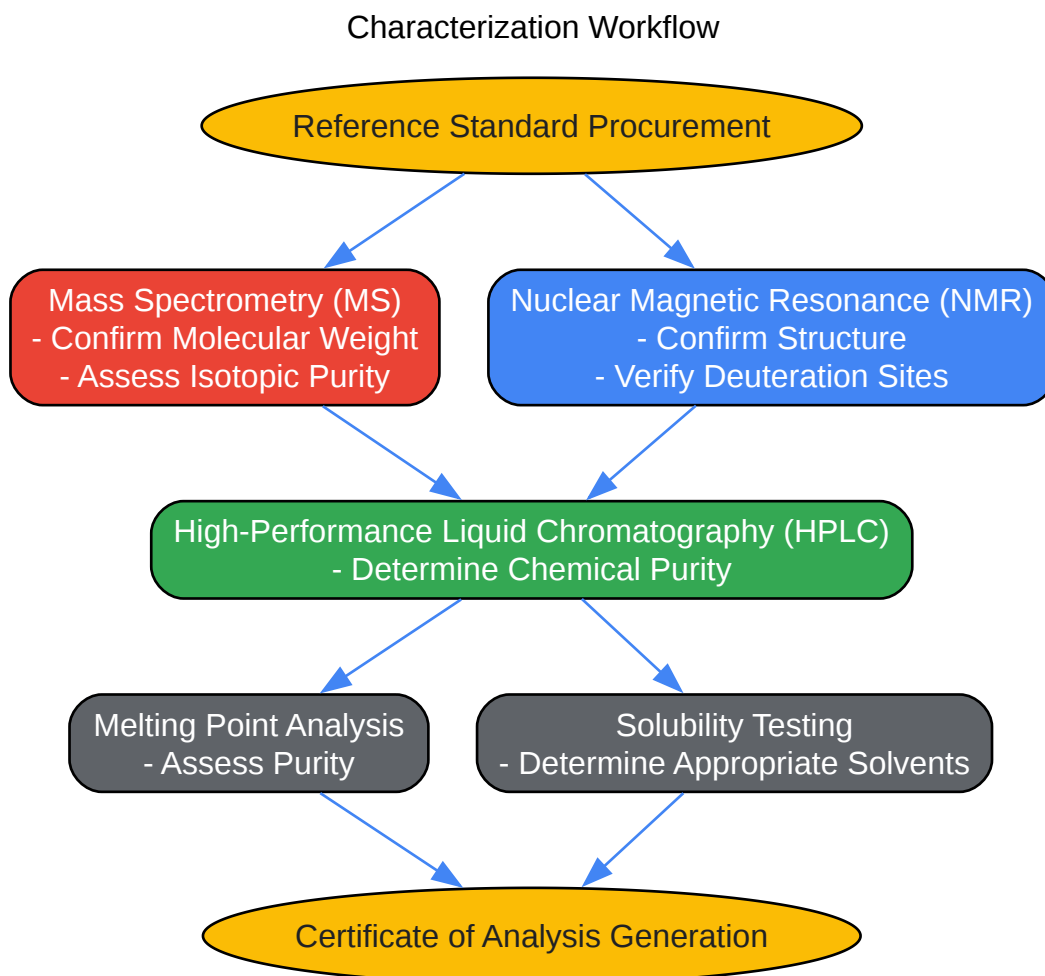
Experimental Protocols for Characterization

Detailed, substance-specific experimental protocols for **Prednisolone-d8** are proprietary to the manufacturers. However, a generalized workflow for the characterization of a deuterated

standard involves several key analytical techniques.

Generalized Experimental Workflow

The following diagram outlines a typical workflow for the physical and chemical characterization of a deuterated compound like **Prednisolone-d8**.



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Generalized characterization workflow.

Methodological Descriptions

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is employed to confirm the exact mass of **Prednisolone-d8**, verifying the incorporation of eight deuterium atoms. The

isotopic distribution pattern is analyzed to determine the isotopic purity, ensuring a low abundance of partially deuterated or non-deuterated species.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to confirm the overall chemical structure. The absence of signals at specific positions in the ^1H NMR spectrum, compared to the spectrum of unlabeled Prednisolone, confirms the locations of deuterium substitution. ^2H NMR can also be used to directly observe the deuterium signals.
- **High-Performance Liquid Chromatography (HPLC):** HPLC with UV or MS detection is used to assess the chemical purity of the substance. This technique separates **Prednisolone-d8** from any potential impurities, and the peak area percentage is used to quantify its purity, which is typically expected to be greater than 98%.
- **Melting Point Determination:** The melting point is a key physical property that also serves as an indicator of purity. A sharp melting point range is indicative of a high-purity substance. For **Prednisolone-d8**, the melting point is reported to be in the range of 209-213°C.[8]
- **Solubility Assessment:** The solubility of **Prednisolone-d8** is determined in various solvents to provide guidance for its preparation in stock solutions and for use in different experimental settings. It is noted to be soluble in DMSO.[11]

Stability and Storage

Proper storage is critical to maintain the integrity of **Prednisolone-d8**. It is recommended to store the solid material at -20°C for long-term stability.[10] Stock solutions prepared in solvents like DMSO should also be stored at low temperatures (-20°C or -80°C) and used within a specified period to avoid degradation. It is advisable to avoid repeated freeze-thaw cycles.[10]

Conclusion

Prednisolone-d8 is a well-characterized deuterated steroid that serves as an indispensable tool for the accurate quantification of Prednisolone in biological samples. Its physical characteristics, including molecular weight, melting point, and solubility, are well-defined. While specific, detailed experimental protocols are proprietary, the generalized methodologies outlined in this guide provide a robust framework for the characterization and quality control of

this and other deuterated standards. Adherence to recommended storage conditions is essential to ensure the long-term stability and reliability of this critical analytical reagent.

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